

An In-depth Technical Guide to the Aqueous Solubility of Pentanol Isomers

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Compound of Interest

Compound Name: *Pentanol*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the aqueous solubility of various **pentanol** isomers. Understanding the solubility of these C5 alcohols is critical in fields ranging from chemical synthesis and solvent formulation to drug delivery and toxicology. The structural differences between the isomers, including the position of the hydroxyl group and the degree of carbon chain branching, significantly influence their interaction with water and, consequently, their solubility.

Quantitative Solubility Data

The aqueous solubility of eight **pentanol** isomers is summarized in the table below. The data, compiled from various chemical databases, highlights the impact of isomeric structure on water solubility. Generally, increased branching of the carbon chain and a more centralized position of the hydroxyl group lead to higher solubility in water.

Pentanol Isomer	IUPAC Name	Structure	Molar Mass (g/mol)	Solubility in Water	Temperature (°C)
1-Pentanol	Pentan-1-ol	$\text{CH}_3(\text{CH}_2)_4\text{OH}$	88.15	2.2 g/100 mL[1]	25
2-Pentanol	Pentan-2-ol	$\text{CH}_3\text{CH}(\text{OH})(\text{CH}_2)_2\text{CH}_3$	88.15	16.6 g/100 mL[2][3][4]	20
3-Pentanol	Pentan-3-ol	$(\text{CH}_3\text{CH}_2)_2\text{CHOH}$	88.15	5.5 g/100 mL[5][6][7]	30
2-Methyl-1-butanol	2-Methylbutan-1-ol	$\text{CH}_3\text{CH}_2\text{CH}(\text{CH}_3)\text{CH}_2\text{OH}$	88.15	3.0 g/100 mL[8]	25
3-Methyl-1-butanol	3-Methylbutan-1-ol	$(\text{CH}_3)_2\text{CH}(\text{CH}_2)_2\text{OH}$	88.15	2.5 g/100 mL	20
2-Methyl-2-butanol	2-Methylbutan-2-ol	$(\text{CH}_3)_2\text{C}(\text{OH})\text{CH}_2\text{CH}_3$	88.15	12.0 g/100 mL[9]	20
3-Methyl-2-butanol	3-Methylbutan-2-ol	$(\text{CH}_3)_2\text{CHCH}(\text{OH})\text{CH}_3$	88.15	5.6 g/100 mL	Not Specified
2,2-Dimethyl-1-propanol	2,2-Dimethylpropan-1-ol	$(\text{CH}_3)_3\text{CCH}_2\text{OH}$	88.15	3.5 g/100 mL[10]	25

Experimental Protocols for Solubility Determination

The determination of aqueous solubility is a fundamental experimental procedure. The most widely recognized and reliable method for determining the thermodynamic solubility of a substance is the Shake-Flask Method, as detailed in OECD Guideline 105.[11][12][13][14][15] This method is designed to determine the saturation mass concentration of a substance in water at a given temperature.

The Shake-Flask Method (Based on OECD Guideline 105)

This method is suitable for substances with a solubility above 10^{-2} g/L.^[13] The core principle involves achieving a saturated solution by allowing a substance to reach equilibrium with a solvent and then measuring the concentration of the dissolved substance.

1. Preliminary Test:

- A preliminary test is often conducted to estimate the approximate solubility.^[13] This helps in determining the appropriate amount of the **pentanol** isomer to use and the time required to reach equilibrium.

2. Apparatus and Reagents:

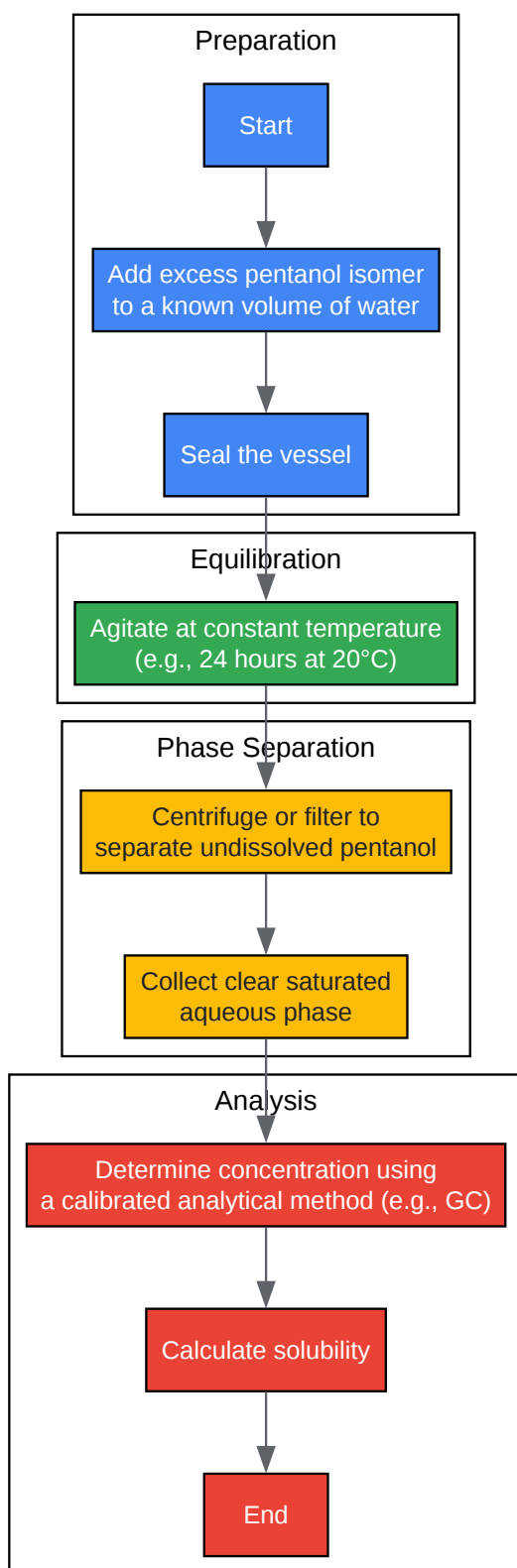
- Vessels: Flasks or vials of a suitable size, equipped with tight-fitting, non-reactive stoppers.
- Shaker/Agitator: A mechanical shaker or magnetic stirrer capable of maintaining a constant temperature.
- Temperature Control: A constant temperature bath or incubator to maintain the desired temperature, typically 20 ± 0.5 °C.^[13]
- Phase Separation: A centrifuge or filtration system with inert filters to separate the undissolved solute from the saturated solution.
- Analytical Equipment: An appropriate analytical instrument to quantify the concentration of the **pentanol** isomer in the aqueous solution (e.g., Gas Chromatography (GC), High-Performance Liquid Chromatography (HPLC)).
- Solvent: High-purity water (e.g., deionized or distilled).
- Test Substance: The pure **pentanol** isomer.

3. Procedure:

- **Sample Preparation:** An excess amount of the **pentanol** isomer is added to a known volume of water in the flask.^[16] The excess is crucial to ensure that a saturated solution is formed.
- **Equilibration:** The flasks are sealed and placed in the constant temperature shaker. They are then agitated for a predetermined period. A common duration for thermodynamic solubility is 24 hours or more to ensure equilibrium is reached.^[17] A preliminary test can help determine the minimum time needed.
- **Phase Separation:** After equilibration, the mixture is allowed to stand to let undissolved material settle. The saturated aqueous phase is then carefully separated from the excess undissolved **pentanol**. This is typically achieved by centrifugation or filtration.^[16] It is critical that this step is also performed at the equilibrium temperature.
- **Analysis:** The concentration of the **pentanol** isomer in the clear, saturated aqueous solution is determined using a suitable and calibrated analytical method, such as gas chromatography.
- **Replicates:** The experiment should be performed in replicate (typically at least three samples) to ensure the reliability and reproducibility of the results.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the shake-flask method for determining the aqueous solubility of **pentanol** isomers.



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Workflow for the Shake-Flask Solubility Determination Method.

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References

- 1. Pentanol - Sciencemadness Wiki [sciencemadness.org]
- 2. grokipedia.com [grokipedia.com]
- 3. 2-Pentanol | CAS#:6032-29-7 | Chemsrce [chemsrc.com]
- 4. chembk.com [chembk.com]
- 5. 3-Pentanol | C₅H₁₂O | CID 11428 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 3-Pentanol, 98% | Fisher Scientific [fishersci.ca]
- 7. 3-Pentanol CAS#: 584-02-1 [m.chemicalbook.com]
- 8. 2-Methyl-1-butanol | C₅H₁₂O | CID 8723 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. 2-Methyl-2-butanol CAS#: 75-85-4 [m.chemicalbook.com]
- 10. chembk.com [chembk.com]
- 11. filab.fr [filab.fr]
- 12. OECD 105 - Water Solubility - Situ Biosciences [situbiosciences.com]
- 13. oecd.org [oecd.org]
- 14. oecd.org [oecd.org]
- 15. OECD 105 - Water Solubility Test at 20°C - Analytice [analytice.com]
- 16. ps.tbzmed.ac.ir [ps.tbzmed.ac.ir]
- 17. enamine.net [enamine.net]
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